Spectroscopic Characterization Guide: Ethyl 1-Boc- -oxo-2-piperidinepropanoate[1]

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Compound of Interest

Compound Name:	*Ethyl 1-Boc-b-oxo-2-piperidinepropanoate*
CAS No.:	*1201437-16-2*
Cat. No.:	*B2492154*

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Executive Summary & Structural Analysis

Ethyl 1-Boc-

-oxo-2-piperidinepropanoate (also chemically described as Ethyl 3-(1-(tert-butoxycarbonyl)piperidin-2-yl)-3-oxopropanoate) is a critical chiral building block in the synthesis of piperidine alkaloids (e.g., pelletierine) and local anesthetics (e.g., ropivacaine analogs).[1]

For the analytical chemist, this molecule presents a complex spectroscopic profile due to two dynamic intramolecular processes that occur simultaneously in solution:

- Keto-Enol Tautomerism: The

  -keto ester moiety exists in equilibrium between the keto form (major) and the enol form (minor), heavily influenced by solvent polarity.[1]

- N-Boc Rotamerism: The steric bulk of the tert-butoxycarbonyl (Boc) group creates restricted rotation around the N-C(O) bond, often resulting in broad or split signals in NMR spectra at

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room temperature.[1]

This guide provides a comprehensive breakdown of the expected spectroscopic signatures (NMR, IR, MS) to validate the identity and purity of this intermediate.

Structural Dynamics & Tautomerism

Understanding the equilibrium is prerequisite to interpreting the NMR data. In non-polar solvents like CDCl

, the keto form predominates, but the enol form is stabilized by intramolecular hydrogen bonding.

Visualization: Tautomeric Equilibrium

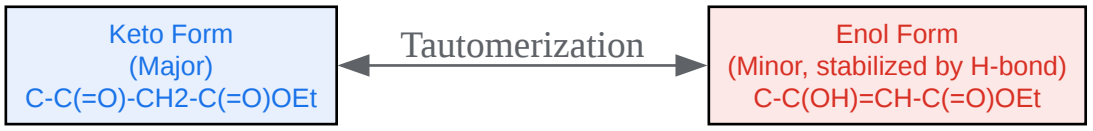

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Figure 1: Dynamic equilibrium between the keto and enol tautomers. The enol form is characterized by a downfield -OH proton in NMR.[1]

Mass Spectrometry (MS) Data

Technique: Electrospray Ionization (ESI) or CI.[2] Molecular Formula: C

H

NO

Molecular Weight: 299.36 g/mol

Fragmentation Pattern Analysis

The mass spectrum typically displays a weak molecular ion due to the labile nature of the Boc group.

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Ion Species	m/z (approx)	Interpretation
[M+Na]	322.2	Sodium adduct (Often the base peak in ESI).[1]
[M+H]	300.2	Protonated molecular ion (Low intensity).
[M+H - tBu]	244.1	Loss of tert-butyl group (Isobutene, -56 Da).[1]
[M+H - Boc]	200.1	Complete loss of Boc group (Deprotection in source).[1]
Fragment	154.1	Loss of Ethanol (OEt) from deprotected species.

Visualization: MS Fragmentation Pathway

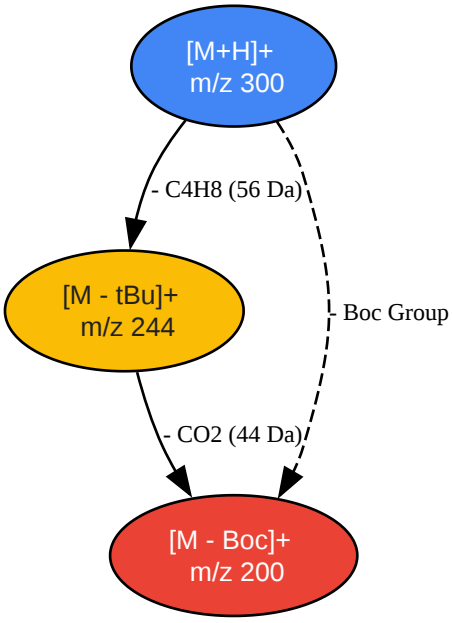

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Figure 2: Primary fragmentation pathway observed in ESI-MS.[1]

Infrared Spectroscopy (IR)

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Phase: Neat oil or thin film (NaCl/KBr plates). The IR spectrum is diagnostic for the three distinct carbonyl environments.

Wavenumber (cm)	Functional Group	Assignment
2975, 2930	C-H Stretch	Aliphatic C-H (Piperidine ring, Ethyl, t-Butyl).[1]
1740 - 1745	C=O[1] Stretch	Ester carbonyl (Propanoate).
1715 - 1720	C=O Stretch	Ketone carbonyl (-oxo position).[1]
1685 - 1695	C=O[1] Stretch	Carbamate (Boc) carbonyl.
1150 - 1250	C-O Stretch	Ether/Ester C-O stretches.[1]

Note: If significant enol is present, a broad, weak band around 3200-3400 cm

(O-H) and a shift of the ketone band to ~1650 cm

(H-bonded C=O) may be observed.[1]

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl

(7.26 ppm for

H, 77.16 ppm for

C).[3] Frequency: 400 MHz (

H).

H NMR Data (Proton)

The spectrum is complex due to rotamers. Integrations may appear non-integer or broad.

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Shift (ppm)	Mult.	Int.[4][5]	Assignment	Notes
12.10	s (br)	<1H	Enol -OH	Only visible if enol form is present (typically <10%).[1]
4.80 - 5.10	br m	1H	H-2 (Piperidine)	Alpha to N and Ketone.[1] Broadened by rotamers.
4.18	q	2H	-OCH CH	Ethyl ester methylene (Hz).[1]
3.80 - 4.05	br d	1H	H-6 eq	Piperidine ring (Alpha to N).[1]
3.45 - 3.65	s/m	2H	-C(=O)CH C(=O)-	-keto methylene.[1] Often appears as a split singlet or AB system due to chiral center at C2.
2.70 - 2.90	br t	1H	H-6 ax	Piperidine ring.[1]
2.10 - 2.30	m	1H	H-3	Piperidine ring.[1][6]
1.40 - 1.70	m	5H	H-3, H-4, H-5	Piperidine ring overlap.[1]
1.46	s	9H	Boc (-C(CH)	Intense singlet.[1]

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			)	
1.26	t	3H	-OCH CH	Ethyl ester methyl (Hz).[1]

C NMR Data (Carbon)

Rotameric splitting is frequently observed for the Boc and Piperidine carbons (C2, C6).

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Shift (ppm)	Assignment	Carbon Type
202.5	C=O (Ketone)	-position carbonyl.
167.2	C=O[1] (Ester)	Ethyl ester carbonyl.
155.5	C=O (Boc)	Carbamate carbonyl.
80.2	C (t-Bu)	Quaternary carbon of Boc.[1]
61.4	-OCH -	Ethyl ester methylene.
58.5	C-2 (Piperidine)	Chiral center, alpha to ketone.
46.8	-C(=O)CH C(=O)-	Alpha methylene (between carbonyls).[1]
42.0 - 44.0	C-6 (Piperidine)	Broad/Split due to rotamers.
28.3	-C(CH)	Boc methyls (3C).[1]
25.0 - 28.0	C-3, C-4, C-5	Piperidine ring carbons.[1]
14.1	-OCH CH	Ethyl ester methyl.[1]

Experimental Protocol: Characterization Workflow

To ensure high-quality data acquisition for this specific molecule:

- Sample Preparation: Dissolve ~10 mg of the oil in 0.6 mL of CDCl

  .

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- Tip: If the spectrum is too broad (rotamers), acquire data at 323 K (50°C). The elevated temperature increases the rate of rotation, often coalescing the rotameric peaks into sharper signals.

- Solvent Choice: Avoid DMSO-d

  if possible, as its high polarity can shift the keto-enol equilibrium and make comparison with literature (usually in CDCl

) difficult.[1]

- Processing: Use an exponential window function (LB = 0.3 Hz) for

  H NMR to smooth out rotameric noise.

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